

A Technical Guide to 4-(Cyclohexyloxy)benzoic Acid for Research Applications

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Compound of Interest

Compound Name: 4-(Cyclohexyloxy)benzoic acid

Cat. No.: B090519

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Introduction: **4-(Cyclohexyloxy)benzoic acid** (CAS No. 139-61-7) is a cyclic organic compound recognized for its potential applications in drug discovery and materials science.^[1] Structurally, it consists of a benzoic acid moiety with a cyclohexyloxy group attached at the para position. This compound serves as a valuable building block in organic synthesis.^[1] Research has indicated that **4-(Cyclohexyloxy)benzoic acid** exhibits potential anticancer and anti-inflammatory properties, which are attributed to its inhibitory effects on cyclooxygenase (COX) enzymes, thereby blocking the production of prostaglandins.^[1] It has also been noted for its high affinity for bone tissue, suggesting potential utility in treating conditions like osteoarthritis.^[1]

Commercial Suppliers and Product Specifications

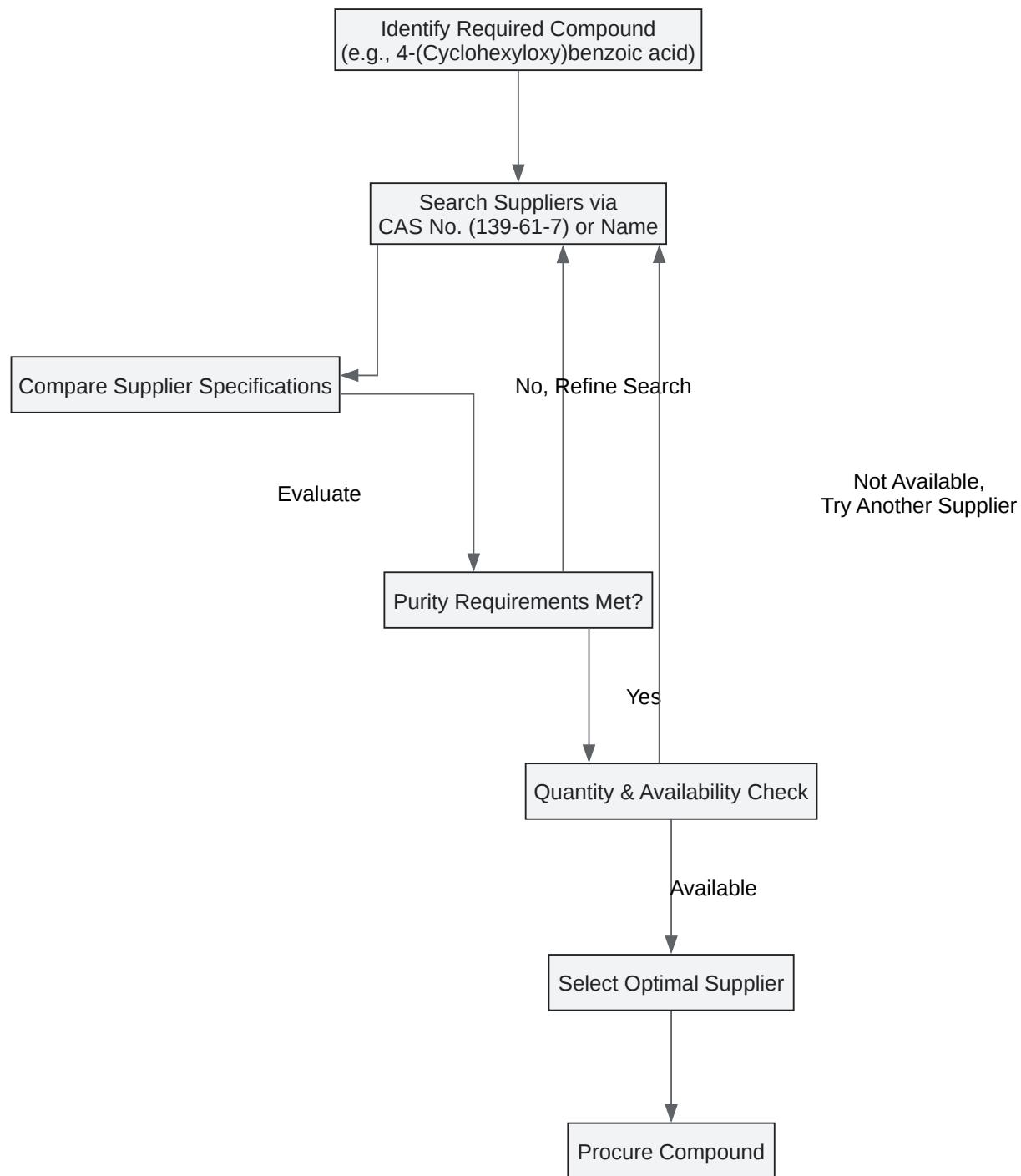
For researchers and drug development professionals, sourcing high-purity **4-(Cyclohexyloxy)benzoic acid** is a critical first step. The following table summarizes key information from various commercial suppliers to facilitate comparison. Please note that pricing and stock levels are subject to change and should be verified directly with the supplier.

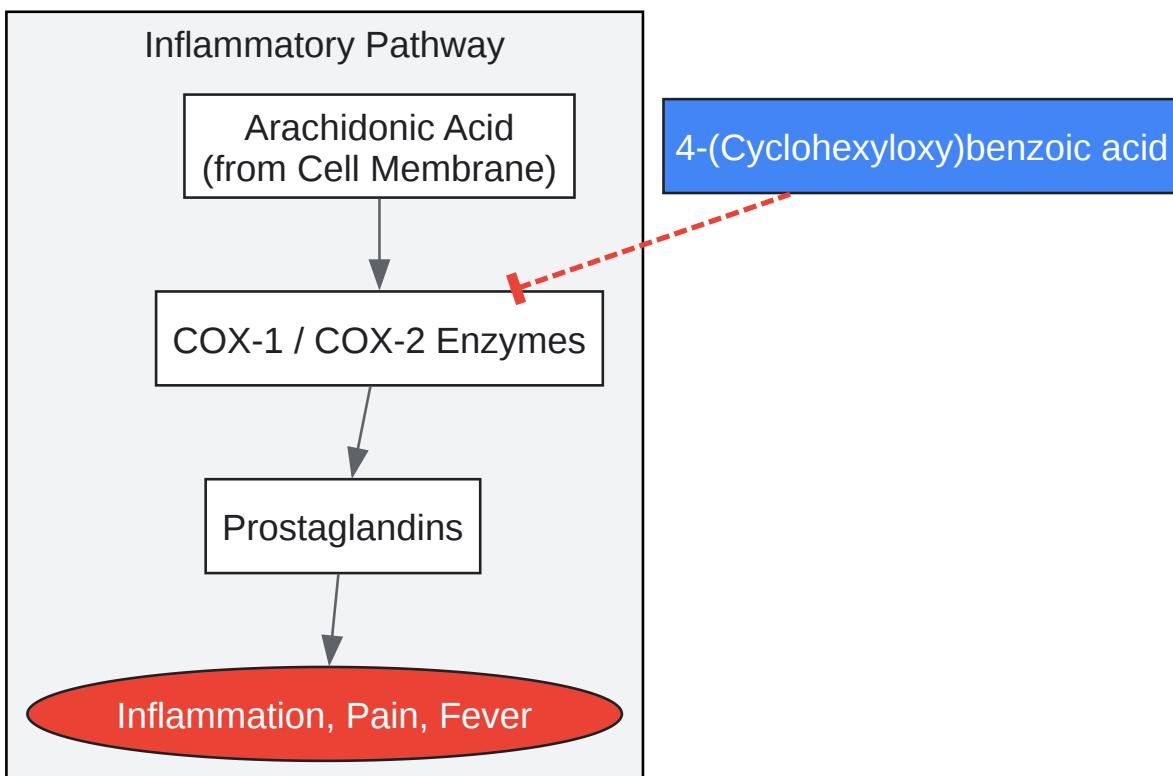
Supplier	Product Code	CAS Number	Molecular Formula	Molecular Weight	Purity
Biosynth	AAA13961	139-61-7	C ₁₃ H ₁₆ O ₃	220.26 g/mol	Not Specified
2a biotech	2A-0135758	139-61-7	Not Specified	Not Specified	Not Specified
CP Lab Safety (via AA BLOCKS)	AAB-AA009B1T-1g	139-61-7	C ₁₃ H ₁₆ O ₃	220.2643 g/mol	95%
ChemScene	CS-0366439	7355-51-3*	C ₁₃ H ₁₄ O ₃	218.25 g/mol	≥97%

*Note: ChemScene lists a related compound, 4-(Cyclohex-2-en-1-yloxy)benzoic acid, under a different CAS number.

Logical Workflow for Sourcing Research Chemicals

The process of acquiring a chemical for research involves several logical steps, from initial identification to final procurement. This workflow ensures that the selected material meets the specific requirements of the planned experiments.





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References

- 1. 4-(Cyclohexyloxy)benzoic acid | 139-61-7 | AAA13961 [biosynth.com]
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